

# What is the chemical structure of Methiozolin?

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## Compound of Interest

Compound Name: Methiozolin

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An In-depth Technical Guide to the Chemical Structure of **Methiozolin**

## Introduction

**Methiozolin** is a selective, systemic herbicide belonging to the isoxazoline chemical family.[1][2][3] It is utilized for both pre- and post-emergence control of specific grassy weeds, most notably annual bluegrass (*Poa annua*), in turfgrass settings such as golf courses.[1][4][5] Initially developed as a potential herbicide for rice, its efficacy has been well-documented for turfgrass management.[1][6] The herbicidal activity of **Methiozolin** is primarily absorbed through the roots and is characterized as slow-acting, leading to the inhibition of plant growth.[3][4][7] This document provides a comprehensive overview of the chemical structure, properties, synthesis, and mechanism of action of **Methiozolin**, intended for a scientific audience.

## Chemical Identity and Structure

The chemical identity of **Methiozolin** is defined by its specific molecular arrangement and identifiers. The commercial product is a racemic mixture, containing equal amounts of its two enantiomers.[3][8][9]

- IUPAC Name: 5-[(2,6-difluorophenyl)methoxymethyl]-5-methyl-3-(3-methylthiophen-2-yl)-4H-1,2-oxazole[8][10][11]
- CAS Number: 403640-27-7[4][8][12]
- Molecular Formula: C<sub>17</sub>H<sub>17</sub>F<sub>2</sub>NO<sub>2</sub>S[8][11][12]

- Molecular Weight: 337.4 g/mol [8][10][11]

## Structural Elucidation

The molecular framework of **Methiozolin** is comprised of several key functional groups that dictate its chemical behavior and biological activity.[8][10] The core of the molecule is a 4,5-dihydro-1,2-oxazole (isoxazole) ring.[8]

Key structural features include:

- A 3-methylthiophen-2-yl group attached to the C3 position of the isoxazole ring.[8]
- A methyl group and a (2,6-difluorobenzyloxy)methyl group attached to the C5 position of the isoxazole ring.[8]
- A chiral center at the C5 position of the isoxazole ring, where the carbon atom is bonded to four different substituents. This stereocenter results in two enantiomeric forms: (R)-**methiozolin** and (S)-**methiozolin**.[8]

The structure can be represented by the following SMILES notation:

CC1=C(SC=C1)C2=NOC(C2)(C)COCC3=C(C=CC=C3F)F[8][10]

## Physicochemical Properties

The physical and chemical properties of **Methiozolin** are crucial for its formulation, environmental fate, and mode of action.

Property	Value	References
Physical State	Oily solid, white to off-white/light beige in color.	[8]
Melting Point	73 - 75 °C	[8]
Boiling Point	402.7 °C	[3]
Water Solubility	1.6 - 3.4 mg/L (at 20 °C)	[3][4][8][13][14]
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	3.9	[13][14]

## Experimental Protocols

### Synthesis of Methiozolin

Several synthetic routes for **Methiozolin** have been documented, aiming for high purity and yield.

**Method 1: Original Laboratory Synthesis** This foundational method involves the coupling of two key intermediates.[\[8\]](#)

- **Reactants:** 4,5-dihydro-5-methyl-3-(3-methylthiophene-2-yl)-isoxazole-5-yl-methanol and 2,6-difluorobenzyl bromide.[\[8\]](#)
- **Base and Solvent:** Sodium hydride (NaH) is used as the base in a dimethylformamide (DMF) solvent.[\[8\]](#)
- **Conditions:** The reaction is conducted under anhydrous conditions at a temperature of 60-70°C.[\[8\]](#)

**Method 2: Alternative Laboratory Synthesis** This method provides an alternative base and solvent system.

- **Reactants:** Optically pure forms of 4,5-dihydro-5-methyl-3-(3-methylthiophene-2-yl)-isoxazole-5-yl-methanol are reacted with 2,6-difluorobenzyl chloride.[\[8\]](#)
- **Base and Solvent:** Sodium hydroxide (NaOH) serves as the base in a tetrahydrofuran (THF) solvent.[\[8\]](#)
- **Conditions:** The reaction is maintained at 60-70°C.[\[8\]](#)
- **Workup:** Following the reaction, a standard workup includes dilution with an organic solvent, washing with water, and concentration to yield the product.[\[8\]](#)

**Method 3: Commercial Production** This process is optimized for larger-scale synthesis.[\[3\]](#)

- **Reaction:** 4,5-dihydro-5-methyl-3-(3-methylthiophene-2-yl)-isoxazole-5-yl methanol is reacted with 2,6-difluorobenzyl chloride or bromide.[\[3\]](#)

- Solvent System: A mixed solvent system of water and an organic solvent (e.g., toluene, benzene) is utilized.[3]
- Catalysis: The reaction is facilitated by an alkali metal salt (e.g., potassium carbonate) and a phase transfer catalyst.[3]
- Conditions: The temperature is maintained between 50-100°C.[3]
- Purification: The resulting organic layer is concentrated and the final product is purified by crystallization.[3]

## Analytical Methodologies

The characterization and quantification of **Methiozolin** in various samples are performed using standard analytical techniques.

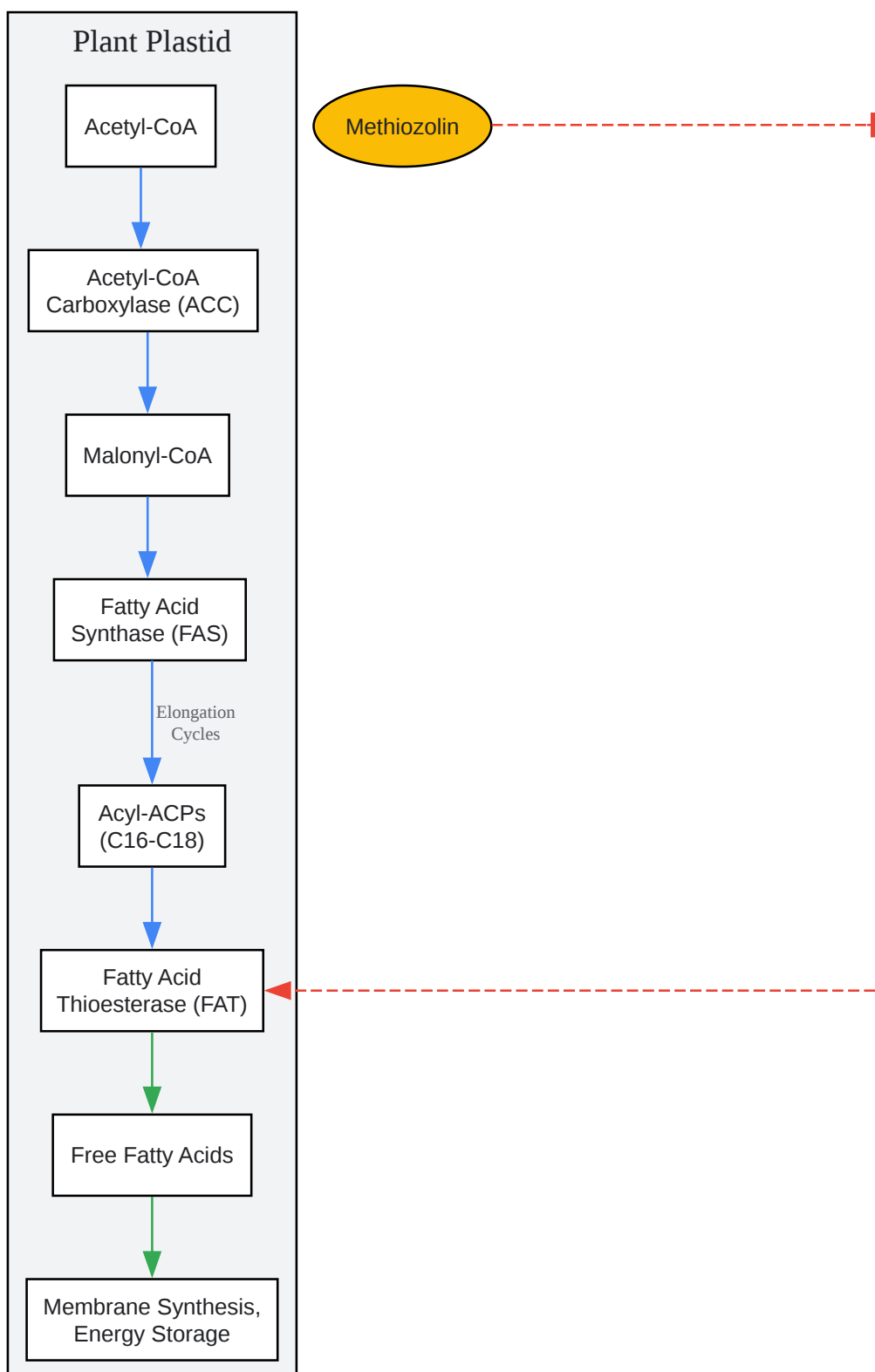
- High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS): This is the primary method for the identification and quantification of **Methiozolin** in environmental and biological matrices like soil and turfgrass.[8][13][15] It offers high sensitivity and selectivity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are fundamental techniques used for the structural elucidation of the **Methiozolin** molecule.[8]
- Spectroscopic Analysis: Infrared (IR) spectroscopy helps identify functional groups, such as carbon-oxygen and carbon-nitrogen bonds, while Ultraviolet-visible (UV-Vis) spectroscopy provides information on the conjugated systems within the molecule.[8]

## Mechanism of Action

The herbicidal activity of **Methiozolin** stems from its ability to disrupt a critical biochemical pathway in susceptible plants. While initial research suggested it might inhibit tyrosine aminotransferase (TAT) or cellulose biosynthesis, the current consensus points to the inhibition of fatty acid synthesis.[1][2][4][5]

**Methiozolin** functions as an inhibitor of fatty acid thioesterase (FAT).[5][10][13] This enzyme is crucial in the fatty acid synthesis pathway within plant plastids, where it catalyzes the hydrolysis

of acyl-acyl carrier proteins (acyl-ACPs) to release free fatty acids. By inhibiting FAT, **Methiozolin** disrupts the production of fatty acids, which are essential components for building cell membranes and storing energy. This leads to an arrest of meristematic growth and ultimately, the death of the target weed.[2][5]



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Caption: Proposed mechanism of action of **Methiozolin** via inhibition of Fatty Acid Thioesterase (FAT).

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## References

- 1. Methiozolin, A New Annual Bluegrass [Selective] Herbicide - WCTA Online [wcta-online.com]
- 2. bioone.org [bioone.org]
- 3. Methiozolin (Ref: MRC-01) [sitem.herts.ac.uk]
- 4. mda.state.mn.us [mda.state.mn.us]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. Buy Methiozolin | 403640-27-7 [smolecule.com]
- 9. GSRS [gsrs.ncats.nih.gov]
- 10. Buy Methiozolin (EVT-1582560) | 403640-27-7 [evitachem.com]
- 11. Methiozolin | C<sub>17</sub>H<sub>17</sub>F<sub>2</sub>NO<sub>2</sub>S | CID 11500973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. CAS Common Chemistry [commonchemistry.cas.org]
- 13. Dissipation of spring-applied methiozolin in turfgrass systems | Weed Science | Cambridge Core [cambridge.org]
- 14. Methiozolin rate and application frequency influence goosegrass (*Eleusine indica*) and smooth crabgrass (*Digitaria ischaemum*) control in turf | Weed Technology | Cambridge Core [cambridge.org]
- 15. researchgate.net [researchgate.net]
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